

A Technical Guide to the Solubility and Storage of Nefopam-d3

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Compound of Interest

Compound Name: Nefopam-d3

Cat. No.: B12433405

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the solubility and recommended storage conditions for **Nefopam-d3**. The data presented is crucial for ensuring the integrity and effective use of this compound in a research and development setting. While specific quantitative solubility data for **Nefopam-d3** is not widely available, this guide provides detailed solubility data for its non-deuterated counterpart, Nefopam hydrochloride. The solubility of deuterated compounds is generally considered to be very similar to their non-deuterated analogues.

Core Properties of Nefopam-d3 Hydrochloride

Property	Value
Chemical Name	Nefopam-d3 Hydrochloride
CAS Number	1346603-30-2
Molecular Formula	C ₁₇ H ₁₇ D ₃ ClNO
Molecular Weight	292.82 g/mol

Solubility Data

The solubility of a compound is a critical parameter for a wide range of experimental procedures, from in vitro assays to formulation development. The following tables summarize

the known solubility of Nefopam hydrochloride in various solvents.

Table 1: Solubility of Nefopam Hydrochloride in Common Solvents at 25°C (298.15 K)

Solvent	Solubility (mg/mL)	Molar Solubility (mol/L)
Water	42[1]	0.145
DMSO	20[1]	0.069
Methanol	Soluble	-
Ethanol	Insoluble[1]	-

Table 2: Temperature-Dependent Solubility of Nefopam Hydrochloride in Various Solvents

A comprehensive study by Cao et al. (2023) determined the solubility of Nefopam hydrochloride in eight different pure solvents at temperatures ranging from 273.15 K to 323.15 K. While the full data set from this study is not publicly available, it is a key reference for detailed solubility information. The general trend observed is an increase in solubility with increasing temperature.

Storage and Stability

Proper storage is essential to maintain the chemical integrity of **Nefopam-d3**.

Table 3: Recommended Storage Conditions for **Nefopam-d3** Hydrochloride

Form	Storage Temperature	Additional Recommendations
Solid (Powder)	-20°C	Store in a dry, dark place in a tightly sealed container.
In Solvent	-80°C	Use an appropriate anhydrous solvent. Prepare fresh solutions or store in small aliquots to avoid repeated freeze-thaw cycles.

Deuterated compounds, in general, are stable and do not have a defined shelf life, as deuterium is a stable isotope. However, proper storage is crucial to prevent contamination and degradation of the molecule itself.

Experimental Protocols

Determination of Thermodynamic Solubility (Shake-Flask Method)

The shake-flask method is a widely accepted technique for determining the thermodynamic equilibrium solubility of a compound.

Objective: To determine the saturation solubility of **Nefopam-d3** in a given solvent at a specific temperature.

Materials:

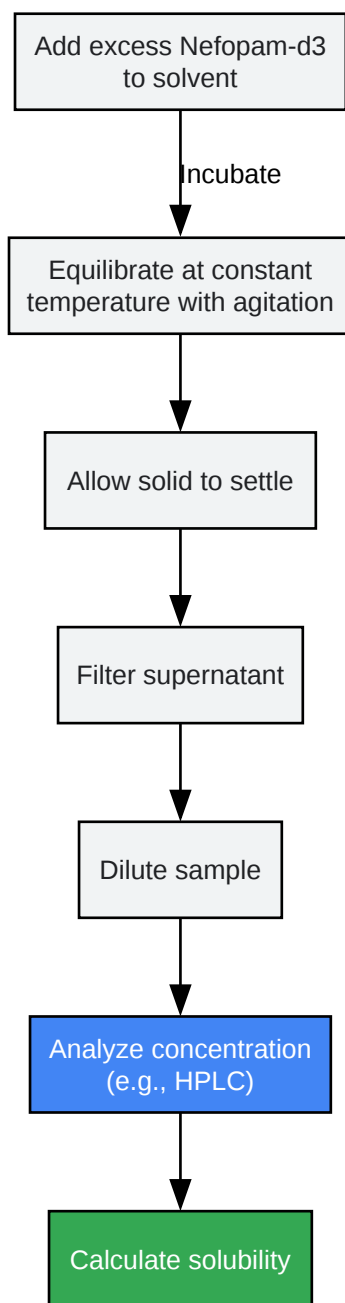
- **Nefopam-d3**
- Solvent of interest
- Shaking incubator or water bath with temperature control
- Centrifuge
- HPLC or UV-Vis spectrophotometer for concentration analysis
- Volumetric flasks and pipettes
- Syringe filters (e.g., 0.22 μm)

Procedure:

- Add an excess amount of solid **Nefopam-d3** to a known volume of the solvent in a sealed flask. The excess solid should be clearly visible.
- Place the flask in a shaking incubator set to the desired temperature (e.g., 25°C or 37°C).

- Agitate the mixture for a predetermined period (e.g., 24-72 hours) to ensure equilibrium is reached.
- After incubation, allow the suspension to settle.
- Carefully withdraw a sample of the supernatant and immediately filter it using a syringe filter to remove any undissolved solid.
- Dilute the filtered solution to a suitable concentration for analysis.
- Determine the concentration of **Nefopam-d3** in the diluted solution using a validated analytical method (e.g., HPLC-UV).
- Calculate the solubility of **Nefopam-d3** in the solvent, taking into account the dilution factor.

Experimental Workflow for Solubility Determination



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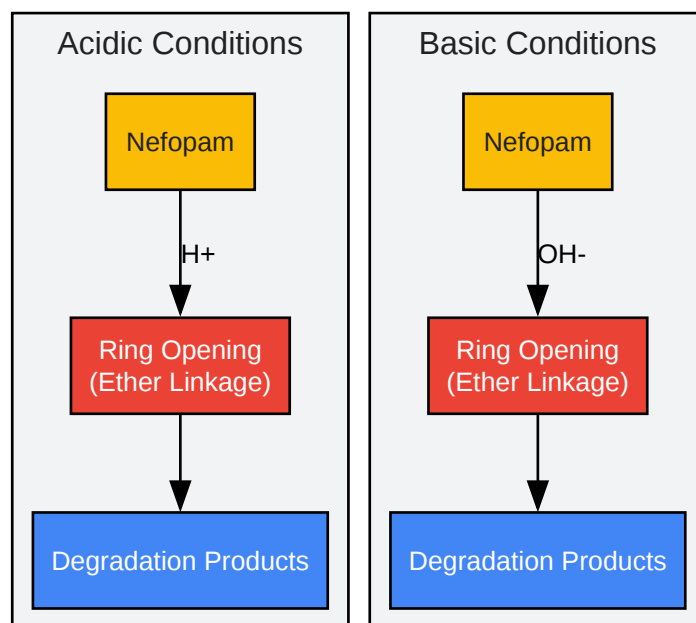
Caption: Workflow for the shake-flask solubility determination method.

Degradation Pathway

Understanding the degradation pathway of Nefopam is crucial for assessing its stability and for the identification of potential impurities. Studies on the forced degradation of Nefopam in acidic and basic solutions have identified several degradation products. The initial and rate-

determining step in both acidic and basic conditions appears to be the opening of the ether linkage in the benzoxazocine ring.

Postulated Degradation Pathway of Nefopam



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Caption: Simplified degradation pathway of Nefopam under acidic and basic conditions.

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References

- 1. selleckchem.com [selleckchem.com]
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